

Essential Safety and Operational Guidance for Handling URAT1 & XO Inhibitor 2

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Compound of Interest

Compound Name: URAT1&XO inhibitor 2

Cat. No.: B10861550

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Disclaimer: This document provides essential safety and logistical information for handling URAT1 & XO inhibitor 2 (also known as Compound BDEO; CAS No. 1239488-96-0). As a specific Safety Data Sheet (SDS) is not publicly available for this compound, the following guidance is based on best practices for handling potent pharmaceutical compounds.[1][2][3][4][5] All personnel must be thoroughly trained on these procedures before working with this compound, and a comprehensive, site-specific risk assessment should be conducted.

Compound Information and Hazard Assessment

URAT1 & XO inhibitor 2 is a dual inhibitor of the urate transporter 1 (URAT1) and xanthine oxidase (XO), intended for research in conditions like hyperuricemia.[6][7] Due to its high potency at the molecular level, it should be handled as a potent compound, assuming it may be pharmacologically active in small quantities. The primary routes of occupational exposure include inhalation of aerosols, dermal contact, and accidental ingestion.[5]

Key Quantitative Data:

Property	Value	Source
CAS Number	1239488-96-0	MedChemExpress, GlpBio
Molecular Formula	C ₁₄ H ₁₂ BrNO ₃	MedChemExpress, GlpBio
Molecular Weight	322.15 g/mol	MedChemExpress, GlpBio
XO IC ₅₀	3.3 µM	MedChemExpress, GlpBio
URAT1 K _i	0.145 µM	MedChemExpress, GlpBio

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure. The following table outlines the recommended PPE for various laboratory activities involving URAT1 & XO inhibitor 2.

Table of Recommended Personal Protective Equipment:

Activity	Recommended PPE
Low-Risk Activities(e.g., handling sealed containers, visual inspection)	- Standard laboratory coat- Safety glasses- Single pair of nitrile gloves
Medium-Risk Activities(e.g., preparing dilute solutions in a ventilated enclosure, weighing small quantities)	- Disposable, low-permeability gown with knit cuffs- Safety goggles- Double-gloving with nitrile gloves (inner glove under cuff, outer glove over cuff)- Respiratory protection (e.g., N95 respirator) may be required based on risk assessment
High-Risk Activities(e.g., handling powders outside of a containment system, potential for aerosol generation, cleaning spills)	- Disposable, low-permeability gown with knit cuffs- Face shield and safety goggles- Double-gloving with nitrile gloves- Powered Air-Purifying Respirator (PAPR) or a properly fitted N100 respirator

Operational Procedures

Adherence to strict operational procedures is essential for safe handling.

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a clearly labeled, sealed container in a designated, secure, and well-ventilated area.
- Follow the supplier's recommendations for storage temperature, typically -20°C or -80°C for long-term stability.

Weighing and Reconstitution:

- All handling of the solid compound should be performed in a certified chemical fume hood, biological safety cabinet, or a glove box to prevent inhalation of airborne particles.
- Use dedicated equipment (e.g., spatulas, weigh boats) for this compound.
- When reconstituting, add the solvent slowly to the solid to minimize aerosolization.

Experimental Use:

- Conduct all experimental work in a well-ventilated area, preferably within a chemical fume hood.
- Use appropriate labware to minimize the risk of spills and splashes.
- Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.

Disposal Plan

All waste generated from handling URAT1 & XO inhibitor 2 must be treated as hazardous waste.

Waste Segregation and Collection:

- Solid Waste: Collect all contaminated solid waste (e.g., gloves, weigh boats, disposable gowns) in a dedicated, clearly labeled, sealed hazardous waste container.

- **Liquid Waste:** Collect all contaminated liquid waste in a dedicated, clearly labeled, sealed hazardous waste container. Do not mix with other waste streams.
- **Sharps:** Dispose of any contaminated sharps in a designated sharps container.

Disposal Procedure:

- All hazardous waste must be disposed of through the institution's environmental health and safety (EHS) office.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Experimental Protocols

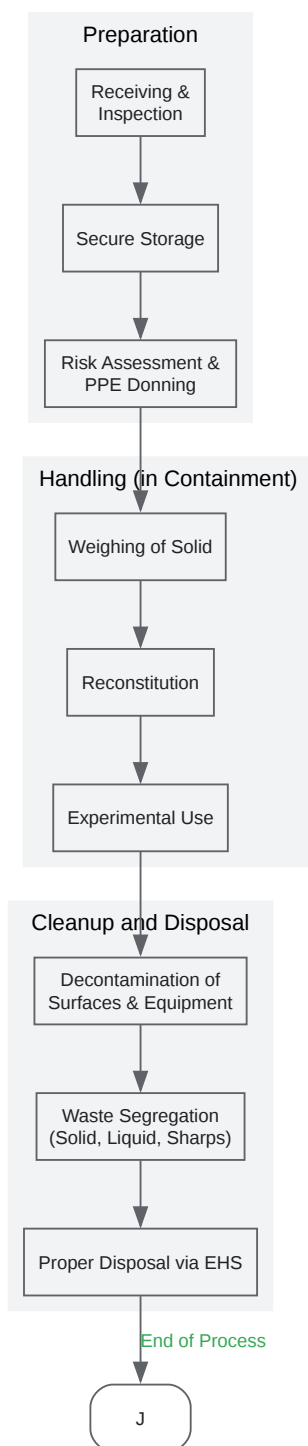
While specific experimental protocols will vary, the following general principles should be applied:

- **Minimization:** Use the smallest feasible quantity of the compound for the experiment.
- **Containment:** Whenever possible, perform manipulations within a primary containment device (e.g., fume hood, glove box).
- **Decontamination:** Decontaminate all surfaces and equipment that come into contact with the compound. Consult with your institution's EHS for appropriate decontamination solutions and procedures.

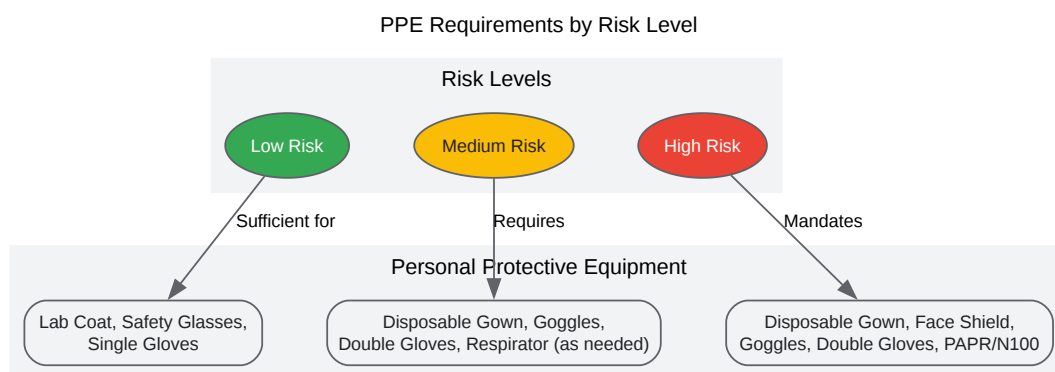
Visualizations

The following diagrams illustrate key safety and logistical workflows for handling URAT1 & XO inhibitor 2.

Safe Handling Workflow for URAT1 & XO Inhibitor 2

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Caption: Workflow for the safe handling of URAT1 & XO inhibitor 2.



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Caption: Relationship between risk level and required PPE.

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